

Application Notes and Protocols for 2-Bromo-3,4,6-trifluoroaniline

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Compound of Interest

Compound Name: 2-Bromo-3,4,6-trifluoroaniline

Cat. No.: B074565

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed handling and safety protocols for **2-Bromo-3,4,6-trifluoroaniline**, a key intermediate in pharmaceutical and organic synthesis. Adherence to these guidelines is crucial for ensuring laboratory safety and experimental integrity.

Section 1: Physicochemical and Hazard Data

Proper handling of any chemical begins with a thorough understanding of its properties and associated hazards. The following table summarizes key data for **2-Bromo-3,4,6-trifluoroaniline**.

Property	Value	Reference
Molecular Formula	C ₆ H ₃ BrF ₃ N	[1] [2]
Molecular Weight	225.99 g/mol	[1] [2]
Appearance	Solid	[2]
CAS Number	1481-21-6	[1] [2] [3]
GHS Hazard Statements	H315: Causes skin irritation	[1]
H319: Causes serious eye irritation		[1]
H335: May cause respiratory irritation		[1]
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray	[1]
P280: Wear protective gloves/protective clothing/eye protection/face protection		[4] [5]
P302+P352: IF ON SKIN: Wash with plenty of water.		[4] [5]
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		[4] [5]
P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.		[4]
P501: Dispose of contents/container to an		[4] [5]

approved waste disposal plant.

Section 2: Experimental Protocols

The following protocols are provided as general guidelines. Specific experimental conditions may require modification.

2.1 General Handling and Storage Protocol

- Engineering Controls: Always handle **2-Bromo-3,4,6-trifluoroaniline** in a well-ventilated area, preferably within a certified chemical fume hood.[4][6] Ensure that an eyewash station and safety shower are readily accessible.[7]
- Personal Protective Equipment (PPE):
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile).
 - Eye Protection: Use chemical safety goggles or a face shield.[4][7]
 - Lab Coat: A standard laboratory coat is required.
 - Respiratory Protection: If handling large quantities or if dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.
- Hygiene: Avoid all personal contact, including inhalation.[4] Do not eat, drink, or smoke in the laboratory.[4][5] Wash hands thoroughly after handling.[4][7]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[4][6][7]

2.2 Spill Response Protocol

- Evacuation: For major spills, evacuate the immediate area and alert emergency services.[4]
- Containment: Prevent the spillage from entering drains or water courses.[4]
- Cleanup (Minor Spills):

- Wear appropriate PPE as described in section 2.1.
- For dry spills, carefully sweep or vacuum up the material, avoiding dust generation.[4] Use explosion-proof equipment if necessary.[4]
- Place the spilled material into a clean, dry, labeled container for disposal.[4]
- Wash the spill area with soap and water, and prevent runoff from entering drains.[4]
- Decontamination: Thoroughly decontaminate all equipment and clothing after use.[4]

2.3 Representative Synthetic Protocol: Suzuki Coupling

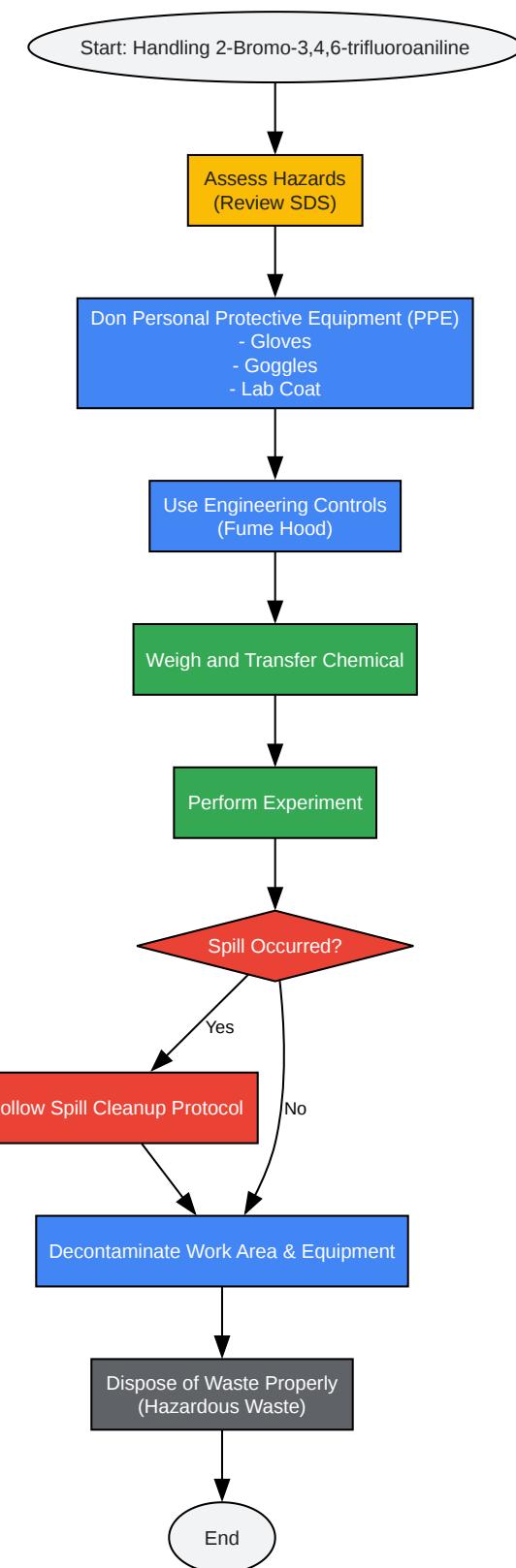
2-Bromo-3,4,6-trifluoroaniline can serve as a substrate in cross-coupling reactions. The bromine atom can be replaced to form a new carbon-carbon bond. The following is a general, representative protocol for a Suzuki coupling reaction.

- Reaction Setup: To an oven-dried flask, add **2-Bromo-3,4,6-trifluoroaniline** (1 equivalent), a suitable boronic acid (1.1-1.5 equivalents), a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 0.02-0.05 equivalents), and a base (e.g., K_2CO_3 , 2-3 equivalents).
- Solvent Addition: Add a degassed solvent system (e.g., a mixture of toluene and water).
- Reaction Execution: Heat the reaction mixture under an inert atmosphere (e.g., nitrogen or argon) at a temperature appropriate for the specific substrates and catalyst (typically 80-110 °C).
- Monitoring: Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Workup: Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product via column chromatography on silica gel.

Section 3: Visualized Workflows

3.1 Handling and Safety Workflow

The following diagram illustrates the logical flow of actions and decisions for the safe handling of **2-Bromo-3,4,6-trifluoroaniline**, from preparation to disposal.

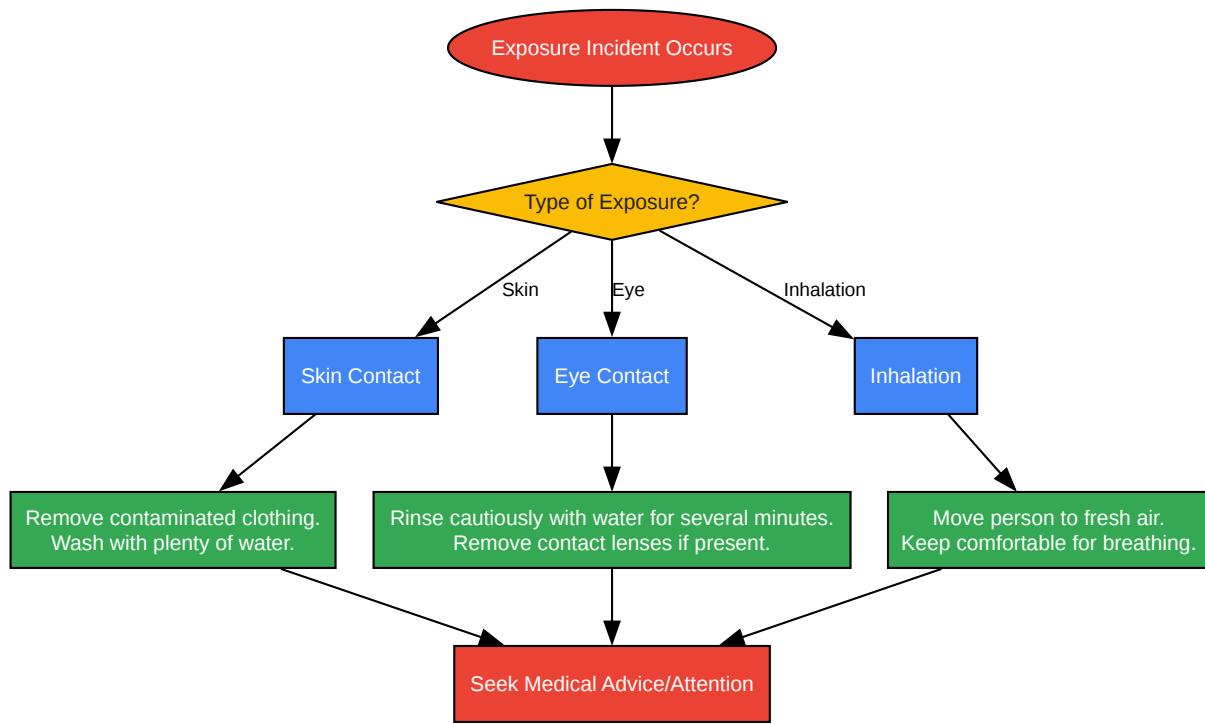


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Caption: Workflow for safe handling of **2-Bromo-3,4,6-trifluoroaniline**.

3.2 Emergency Response Logic

This diagram outlines the decision-making process in the event of an exposure incident.



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Caption: Decision tree for emergency first aid response.

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